

Verminoside: A Novel Bioactive for Dermo-Cosmetic Formulations

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Compound of Interest

Compound Name: Verminoside

Cat. No.: B1160459

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Verminoside, a naturally occurring iridoid glycoside, has emerged as a promising bioactive compound for dermo-cosmetic applications. Extensive research has highlighted its potent anti-inflammatory and antioxidant properties, suggesting its potential utility in formulations targeting sensitive, aging, and environmentally-stressed skin. This document provides a comprehensive overview of the current scientific evidence, detailed experimental protocols, and potential applications of **verminoside** in dermo-cosmetic product development.

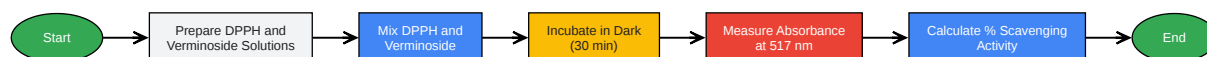
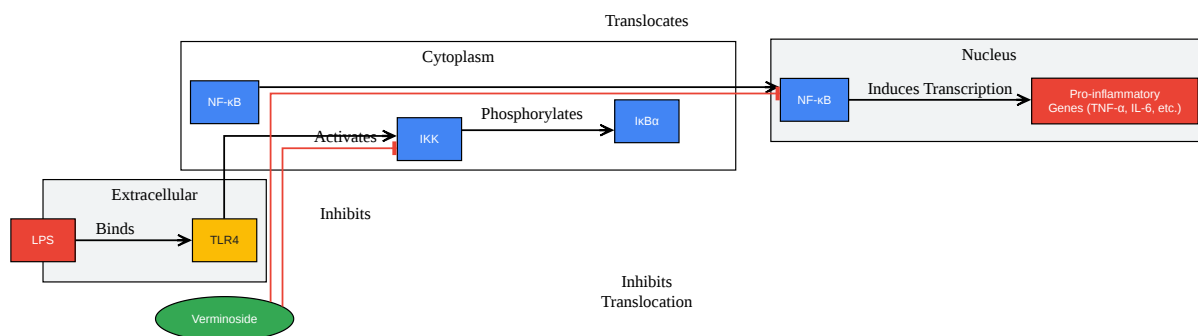
Anti-Inflammatory Applications

Verminoside has demonstrated significant anti-inflammatory effects, primarily through the inhibition of the NF- κ B signaling pathway. This mechanism makes it a compelling ingredient for formulations aimed at soothing irritated skin, reducing redness, and mitigating the inflammatory cascade associated with various dermatological conditions.

Quantitative Data Summary:

Parameter	Cell Line	Treatment	Verminoside Concentration	Result	Reference
Nitric Oxide (NO) Production	BV2 microglia	LPS	10, 20, 40 μ M	Significant reduction in a dose-dependent manner	[1] [2]
TNF- α Production	BV2 microglia	LPS	10, 20, 40 μ M	Significant reduction in a dose-dependent manner	[1] [2]
IL-1 β Production	BV2 microglia	LPS	10, 20, 40 μ M	Significant reduction in a dose-dependent manner	[1] [2]
IL-6 Production	BV2 microglia	LPS	10, 20, 40 μ M	Significant reduction in a dose-dependent manner	[1] [2]
iNOS Expression	J774.A1 macrophages	LPS	Not specified	Inhibition of expression	[3]

Signaling Pathway:



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References

- 1. The Great Capacity on Promoting Melanogenesis of Three Compatible Components in *Vernonia anthelmintica* (L.) Willd - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Verminoside attenuates inflammatory responses in microglial cells and exerts neuroprotective effects in a mouse model of Parkinson's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Natural Melanogenesis Inhibitors Acting Through the Down-Regulation of Tyrosinase Activity - PMC [pmc.ncbi.nlm.nih.gov]

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